

Resolving co-eluting peaks with 2-Hydroxy Probenecid-d6 analysis

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Compound of Interest

Compound Name: 2-Hydroxy Probenecid-d6

Cat. No.: B15145077

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Technical Support Center: 2-Hydroxy Probenecid-d6 Analysis

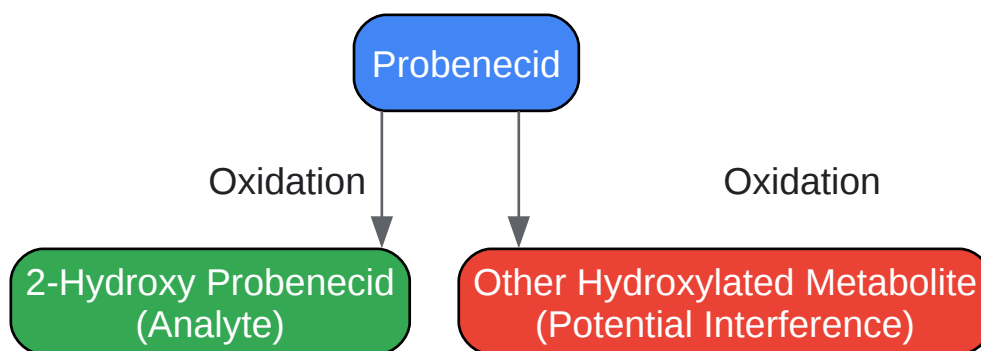
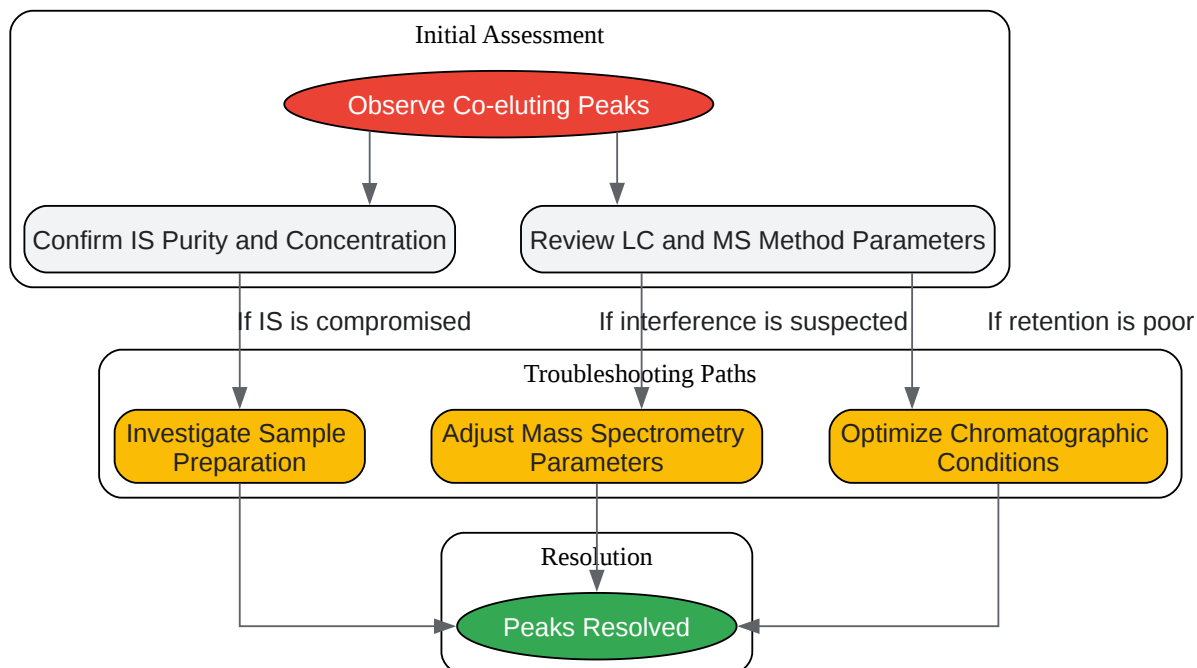
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the analysis of **2-Hydroxy Probenecid-d6**, a common internal standard for the quantitation of 2-Hydroxy Probenecid.

Troubleshooting Guide: Resolving Co-eluting Peaks

Co-eluting peaks can significantly impact the accuracy and precision of your quantitative analysis. This guide provides a systematic approach to diagnosing and resolving peak co-elution issues in the LC-MS/MS analysis of 2-Hydroxy Probenecid and its deuterated internal standard (IS), **2-Hydroxy Probenecid-d6**.

Problem: Poor peak shape, shouldering, or complete co-elution of 2-Hydroxy Probenecid and **2-Hydroxy Probenecid-d6** is observed.

Initial Assessment Workflow



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